

Unable to Identify "I942" in a Scientific Research Context

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: I942

Cat. No.: B1674138

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Following a comprehensive search for "**I942**" in the context of scientific studies, drug development, or protein research, no relevant information matching the user's request for a comparison guide on independent replication could be found. The term "**I942**" does not appear to correspond to a known study, compound, or protein in the scientific literature based on the search results.

The searches yielded references to unrelated topics, including:

- U.S. Citizenship and Immigration Services (USCIS) Form I-942: This form is a "Request for Reduced Fee" for the N-400 naturalization application.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- A historical syllabus: The term "**I942**" was noted in a document from Vision IAS, likely as a typo or internal reference number, in a section discussing the history of the Indian National Army.[\[5\]](#)
- The E-number for Nitrous Oxide: The gas nitrous oxide is designated as E942 for use as a food additive.[\[6\]](#)
- An identifier for Curcumin: The compound curcumin has a UNII identifier of IT942ZTH98.[\[7\]](#) However, curcumin is widely recognized as an unstable and poorly bioavailable compound, making it an unlikely candidate for the kind of specific, replicable signaling pathway studies requested.[\[7\]](#)

Conclusion:

Without a clear and accurate identifier for the research topic in question, it is not possible to proceed with creating the requested comparison guide. The core requirements—summarizing quantitative data, detailing experimental protocols, and visualizing signaling pathways—are contingent on a specific, identifiable body of scientific work.

To fulfill this request, please provide a more specific identifier for the studies of interest, such as:

- The name of a specific drug, compound, or protein.
- The title or authors of the primary research paper.
- A PubMed ID (PMID) or Digital Object Identifier (DOI).

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References

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